

# In-Depth Technical Guide: Vapor Pressure of Dipropylene Glycol Monobutyl Ether (DPnB)

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## Compound of Interest

Compound Name: *1-(2-Butoxy-1-methylethoxy)propan-2-ol*

Cat. No.: *B1329455*

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This technical guide provides a comprehensive overview of the vapor pressure of dipropylene glycol monobutyl ether (DPnB), a widely used solvent in various industrial and pharmaceutical applications. This document compiles available quantitative data, details relevant experimental methodologies, and presents visualizations to illustrate key relationships.

## Quantitative Vapor Pressure Data

Dipropylene glycol monobutyl ether (CAS No. 29911-28-2) is a high-boiling point, low-volatility solvent.<sup>[1]</sup> Experimental data for its vapor pressure is primarily available at or near ambient temperatures. The following table summarizes the reported values from various sources. It is important to note the slight variability in the data, which may be attributed to differences in experimental methods and sample purity.

Temperature (°C)	Temperature (K)	Vapor Pressure (mmHg)	Vapor Pressure (Pa)	Vapor Pressure (hPa)	Source(s)
20	293.15	< 0.04	< 5.33	< 0.053	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
20	293.15	-	6	0.06	<a href="#">[5]</a>
25	298.15	-	-	< 0.04	
30	303.15	0.001	0.133	-	<a href="#">[6]</a>
64.3	337.45	1	133.32	1.33	<a href="#">[7]</a>

## Experimental Protocols for Vapor Pressure Determination

The accurate determination of vapor pressure for low-volatility substances like DPnB requires sensitive and precise methodologies. Standardized procedures such as those outlined by the Organisation for Economic Co-operation and Development (OECD) and ASTM International are commonly employed.

### Static Method (OECD Guideline 104)

The static method is a direct measurement of the saturation vapor pressure of a substance in equilibrium with its condensed phase (liquid or solid) in a closed system.

Principle: A known amount of the test substance is introduced into a thermostatically controlled, evacuated vessel. The pressure exerted by the vapor in the headspace is measured at thermal equilibrium.

Detailed Methodology:

- **Apparatus:** A constant-volume, thermostatted vessel equipped with a pressure measuring device (e.g., capacitance manometer, mercury manometer), a temperature sensor, and a vacuum line. The material of the apparatus should be inert to the test substance.

- **Sample Preparation:** The DPnB sample must be thoroughly degassed to remove any dissolved volatile impurities. This is typically achieved by repeated freeze-pump-thaw cycles under vacuum.
- **Procedure:** a. The degassed sample is introduced into the measurement vessel. b. The vessel is evacuated to a high vacuum. c. The vessel is then heated or cooled to the desired temperature, and the temperature is maintained with high precision (e.g.,  $\pm 0.1$  K). d. The system is allowed to reach thermal and phase equilibrium. e. The vapor pressure is recorded from the pressure measuring device. f. This procedure is repeated at various temperatures to establish the vapor pressure curve.

#### Key Considerations:

- Ensuring complete degassing of the sample is critical to avoid erroneously high pressure readings.
- The temperature of the entire system, including the pressure transducer, must be uniform and accurately controlled to prevent condensation or temperature gradients.

## Ebulliometry (Dynamic Method)

Ebulliometry involves measuring the boiling point of the liquid at different applied pressures.

**Principle:** The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. By controlling the external pressure and measuring the corresponding boiling temperature, a vapor pressure-temperature relationship can be established.

#### Detailed Methodology:

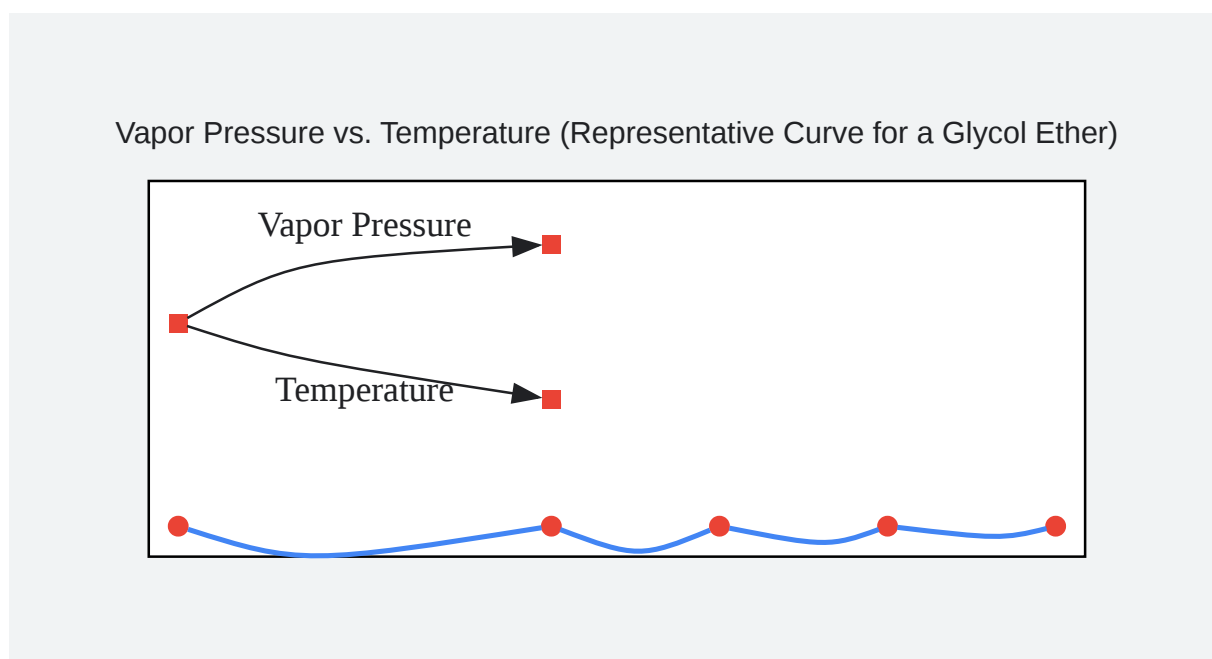
- **Apparatus:** An ebulliometer, which consists of a boiling flask, a condenser, a temperature measuring device (e.g., a platinum resistance thermometer), and a connection to a pressure control system.
- **Procedure:** a. The DPnB sample is placed in the boiling flask. b. The pressure within the apparatus is set to a desired value using a vacuum pump and a pressure controller. c. The sample is heated to its boiling point under the set pressure. d. The temperature at which the

liquid and vapor are in equilibrium (the boiling point) is precisely measured. e. The procedure is repeated at different pressures to obtain a series of corresponding boiling points.

## Visualizations

### Relationship Between Temperature and Vapor Pressure

Due to the limited availability of a complete experimental vapor pressure curve for dipropylene glycol monobutyl ether, the following diagram illustrates the typical relationship for a closely related compound, dipropylene glycol monomethyl ether (DPM). This provides a representative visualization of how the vapor pressure of a glycol ether changes with temperature.

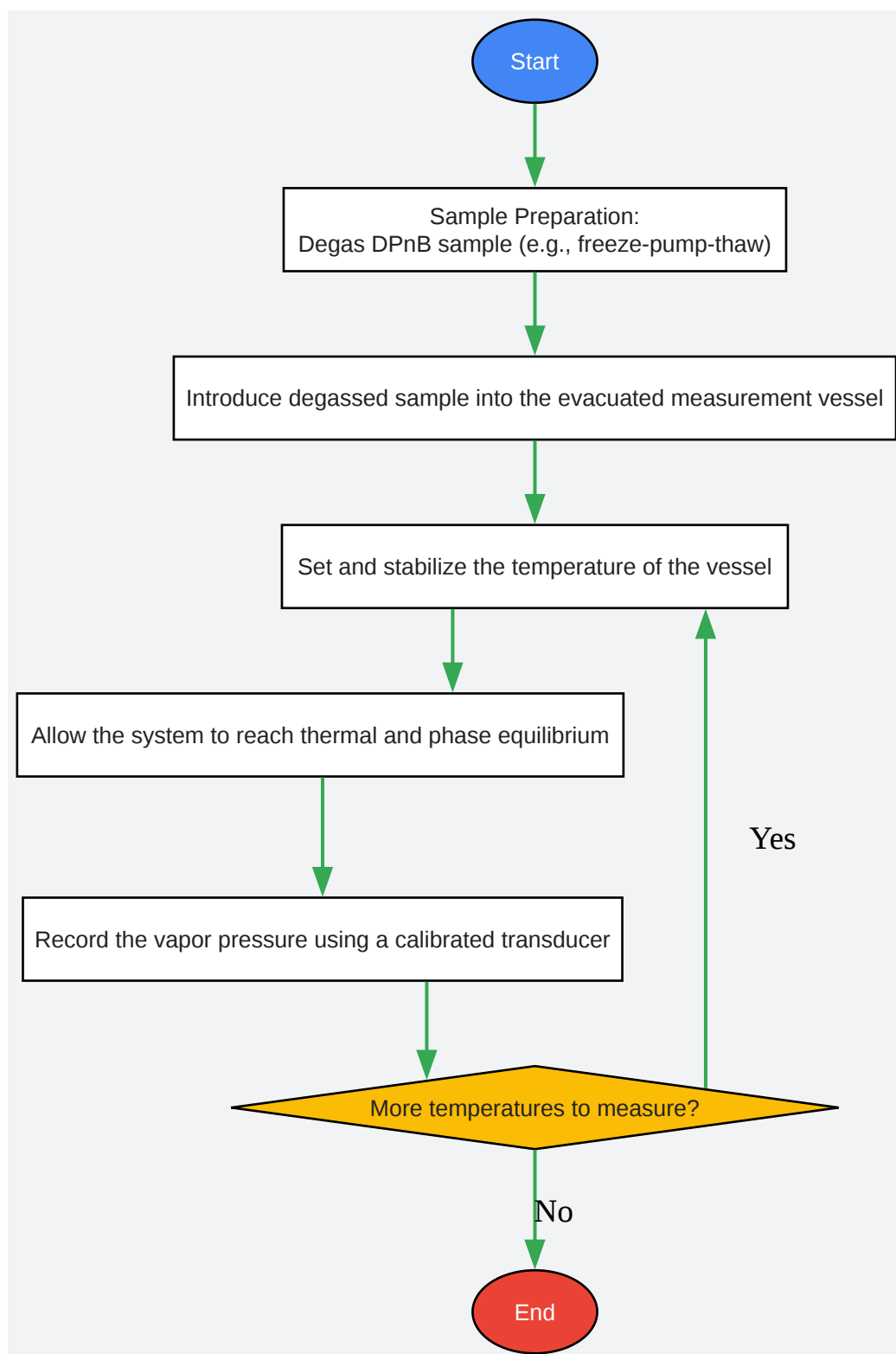


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Caption: Representative curve showing the exponential increase in vapor pressure with temperature for a glycol ether.

### Experimental Workflow for Vapor Pressure Determination by the Static Method

The following diagram outlines the logical steps involved in determining the vapor pressure of DPnB using the static method.



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Caption: Workflow for determining vapor pressure using the static method.

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